

In-Depth Toxicological Profile of 2-Bromo-4-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-4-methylaniline

Cat. No.: B145976

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Disclaimer: This document provides a comprehensive overview of the available toxicological data for **2-Bromo-4-methylaniline**. It is intended for informational purposes for a scientific audience and should not be used for medical advice or for developing safety protocols without consulting primary literature and regulatory guidelines. Much of the available data is based on general safety classifications and information on structurally similar compounds due to a lack of specific studies on **2-Bromo-4-methylaniline**.

Executive Summary

2-Bromo-4-methylaniline is classified as an acutely toxic substance via oral, dermal, and inhalation routes. It is also recognized as a skin and eye irritant. Toxicological information suggests potential target organ effects on the respiratory system, blood, and hematopoietic system following repeated exposure. However, a significant gap exists in the public domain regarding quantitative toxicity data (e.g., LD50, LC50), detailed experimental protocols for this specific chemical, and comprehensive studies on its genotoxicity, carcinogenicity, and reproductive toxicity. This guide synthesizes the available hazard classifications and provides context based on data for structurally related compounds to offer a more complete, albeit inferred, toxicological profile.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Bromo-4-methylaniline** is presented in Table 1.

Table 1: Chemical and Physical Properties of **2-Bromo-4-methylaniline**

Property	Value
CAS Number	583-68-6
Molecular Formula	C ₇ H ₈ BrN
Molecular Weight	186.05 g/mol
Appearance	Colorless to brown clear liquid
Melting Point	14-16 °C
Boiling Point	240 °C
Density	1.5 g/mL at 25 °C
Solubility	Insoluble in water

Toxicological Data

The majority of available toxicological information for **2-Bromo-4-methylaniline** is derived from hazard classifications provided in safety data sheets and chemical databases.

Acute Toxicity

2-Bromo-4-methylaniline is classified as a Category 3 acute toxicant for oral, dermal, and inhalation exposures according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[1][2]} This classification indicates that the substance is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]}

While specific LD₅₀ (lethal dose, 50%) and LC₅₀ (lethal concentration, 50%) values for **2-Bromo-4-methylaniline** are not readily available in the public domain, data for the structurally similar compound 4-bromoaniline provides some context (Table 2).

Table 2: Acute Toxicity Data for 4-Bromoaniline

Endpoint	Species	Route	Value
LD50	Rat	Oral	456 mg/kg
LD50	Rat	Dermal	536 mg/kg

Source:[3]

Skin and Eye Irritation

2-Bromo-4-methylaniline is classified as a skin irritant (Category 2) and a serious eye irritant (Category 2).[1][2]

Repeated Dose Toxicity

Safety data sheets indicate that **2-Bromo-4-methylaniline** may cause damage to organs through prolonged or repeated exposure, with the respiratory system, blood, and hematopoietic system being identified as target organs.[2] This suggests the potential for systemic toxicity with chronic exposure.

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

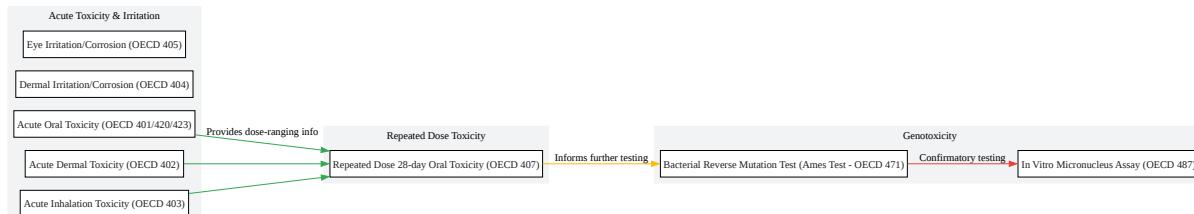
There is a lack of specific experimental data on the genotoxicity, carcinogenicity, and reproductive toxicity of **2-Bromo-4-methylaniline**. General statements in safety data sheets often indicate that these properties have not been fully investigated.[2]

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **2-Bromo-4-methylaniline** are not available in the public literature. However, standardized OECD guidelines are typically followed for such assessments. The following sections describe the general methodologies for key toxicological endpoints.

General Experimental Workflow

The workflow for assessing the toxicity of a chemical like **2-Bromo-4-methylaniline** would typically follow a tiered approach, starting with acute toxicity and irritation studies, followed by more complex assessments like repeated dose toxicity and genotoxicity.

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General Toxicological Testing Workflow

Acute Oral Toxicity (Based on OECD Guideline 423)

- Principle: A stepwise procedure is used where a single dose is administered to a small group of animals. The outcome determines the dose for the next group.
- Test Animals: Typically, female rats are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered orally by gavage.
 - A starting dose of 300 mg/kg is often used for substances with expected toxicity.
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.

- Body weight is recorded weekly.
- A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The acute toxic class and an estimate of the LD50 are determined.

Dermal and Eye Irritation (Based on OECD Guidelines 404 and 405)

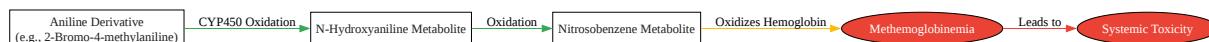
- Principle: The substance is applied to the skin or eye of an animal to assess the potential for irritation or corrosion.
- Test Animals: Albino rabbits are typically used.
- Dermal Irritation (OECD 404):
 - A small area of the animal's back is clipped free of fur.
 - 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a gauze patch and then to the skin.
 - The patch is held in place with a semi-occlusive dressing for 4 hours.
 - After exposure, the patch is removed, and the skin is cleaned.
 - The skin is observed for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Eye Irritation (OECD 405):
 - 0.1 mL of the test substance is instilled into the conjunctival sac of one eye.
 - The other eye serves as a control.
 - The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.

Potential Mechanisms of Toxicity and Signaling Pathways

Specific signaling pathways affected by **2-Bromo-4-methylaniline** have not been elucidated. However, the toxicity of aniline and its derivatives often involves metabolic activation and the generation of reactive metabolites.

The presence of the amino group on the aniline ring is critical for its toxicity. It can be metabolized by cytochrome P450 enzymes to form N-hydroxyaniline, which can be further oxidized to nitrosobenzene. These metabolites are capable of inducing methemoglobinemia, where the iron in hemoglobin is oxidized from the ferrous (Fe^{2+}) to the ferric (Fe^{3+}) state, rendering it unable to transport oxygen. This is a plausible mechanism for the observed effects on the blood and hematopoietic system.

The following diagram illustrates a hypothetical metabolic activation pathway for anilines leading to toxicity.



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Hypothetical Metabolic Activation of Anilines

Conclusion and Future Directions

2-Bromo-4-methylaniline is a chemical with clear indications of acute toxicity and irritant properties. The potential for target organ toxicity with repeated exposure warrants further investigation. The significant data gaps, particularly in the areas of genotoxicity, carcinogenicity, and reproductive toxicity, highlight the need for comprehensive experimental studies to fully characterize its toxicological profile. Future research should focus on obtaining quantitative acute toxicity data, conducting standardized genotoxicity assays (e.g., Ames test, *in vitro* micronucleus assay), and performing repeated-dose toxicity studies to establish a No-Observed-Adverse-Effect Level (NOAEL). Such data are crucial for a thorough risk assessment and for ensuring the safe handling and use of this compound in research and industrial settings.

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